

Comparing the efficacy of Cyclanilide with other commercial PGRs

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Compound of Interest

Compound Name: Cyclanilide

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An Objective Comparison of **Cyclanilide** Efficacy with Commercial Plant Growth Regulators

Introduction

Cyclanilide is a versatile plant growth regulator (PGR) utilized in various agricultural applications to manage plant growth and development.[1][2] It functions by interacting with auxin-regulated processes, distinguishing its mechanism from many other commercial PGRs. [1][2] **Cyclanilide** is notable for its synergistic effects when combined with other PGRs, enhancing their efficacy for specific outcomes in crops like cotton and fruit trees.[3] In cotton, it is used with mepiquat chloride to suppress excessive vegetative growth or with ethephon to act as a harvest aid, promoting defoliation and boll opening. This guide provides a comparative analysis of **Cyclanilide**'s performance against other key commercial PGRs, supported by experimental data, detailed protocols, and pathway visualizations.

Mechanism of Action: An Overview

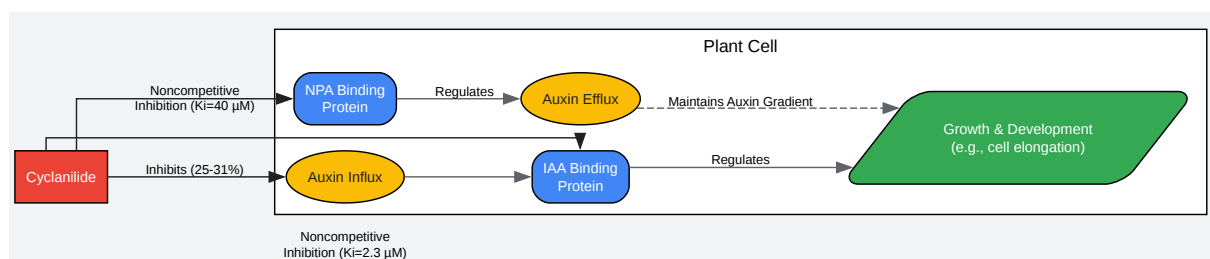
The efficacy of a PGR is rooted in its mechanism of action. **Cyclanilide** and its counterparts target different hormonal pathways to elicit their effects.

- **Cyclanilide:** Functions primarily as an auxin transport inhibitor. By disrupting polar auxin transport, it alters the hormonal balance within the plant. This interference with auxin flux is key to its effects on vegetative growth and senescence. Research indicates that **Cyclanilide** is a noncompetitive inhibitor of both N-1-naphthylphthalamic acid (NPA) and indole-3-acetic

acid (IAA) binding, confirming its distinct mechanism compared to other auxin transport inhibitors like NPA and TIBA.

- Mepiquat Chloride (MC): This widely used PGR acts as an anti-gibberellin. It inhibits the biosynthesis of gibberellins (GA), a class of hormones responsible for cell elongation. By reducing GA levels, Mepiquat Chloride leads to more compact plants with shorter internodes.
- Ethephon: This compound is an ethylene-releasing agent. Once absorbed by the plant, it metabolizes and releases ethylene, a plant hormone that regulates fruit ripening, senescence, and abscission (leaf drop).
- Prohexadione Calcium: Similar to Mepiquat Chloride, Prohexadione Calcium is an inhibitor of gibberellin biosynthesis. It is effective in controlling vegetative growth and can enhance a plant's resistance to lodging and certain diseases.
- Benzyladenine (e.g., MaxCel): This is a synthetic cytokinin, a class of hormones that promotes cell division and lateral bud development. It is often used to stimulate branching in fruit trees.

Visualizing the Signaling Pathways



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Caption: **Cyclanilide's** mechanism as a noncompetitive inhibitor of auxin binding and influx.

Efficacy Comparison: Cyclanilide vs. Other PGRs

Cyclanilide's performance is often best evaluated in combination with other PGRs, where it acts as a synergist.

Cyclanilide and Mepiquat Chloride (MC)

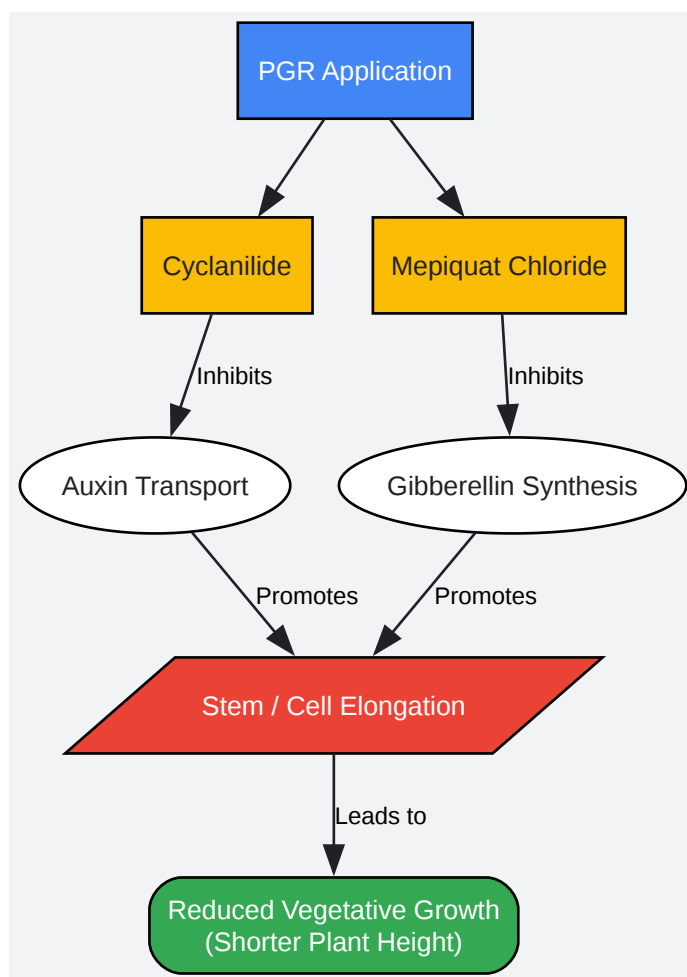
This combination is primarily used for early-season management of vegetative growth in cotton, preventing excessive growth and promoting a more uniform stand. The synergy arises from targeting two distinct hormonal pathways: **Cyclanilide** inhibits auxin transport while MC inhibits gibberellin synthesis.

Experimental Data Summary:

| Treatment (as seed treatment) | Plant Height Reduction vs. Control | Radicle Length (RaL) vs. Control | Taproot Length (RL) vs. Control | Reference |
|--|------------------------------------|----------------------------------|---------------------------------|-----------|
| Mepiquat Chloride (MC) alone (4.50 g/kg) | ~30-40% | No difference | No difference | |
| MC + Cyclanilide (1.60+0.40 g/kg) | ~50% | - | - | |
| MC + Cyclanilide (4.50+1.12 g/kg) | ~50% | +29% | +7% | |

| Treatment (foliar application) | Effect on Plant Height | Effect on Height-to-Node Ratio (HNR) | Reference |
|--------------------------------|------------------------|--------------------------------------|-----------|
| Control (Untreated) | Highest plant height | Highest HNR | |
| MC + Cyclanilide (1.2 ml/L) | Drastic reduction | Lowest HNR | |

Conclusion: The combination of **Cyclanilide** with Mepiquat Chloride results in a significantly greater reduction in plant height compared to MC alone. This enhanced effect allows for similar growth control with potentially less active ingredient compared to a standard MC regime.



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Caption: Synergistic action of **Cyclanilide** and Mepiquat Chloride on vegetative growth.

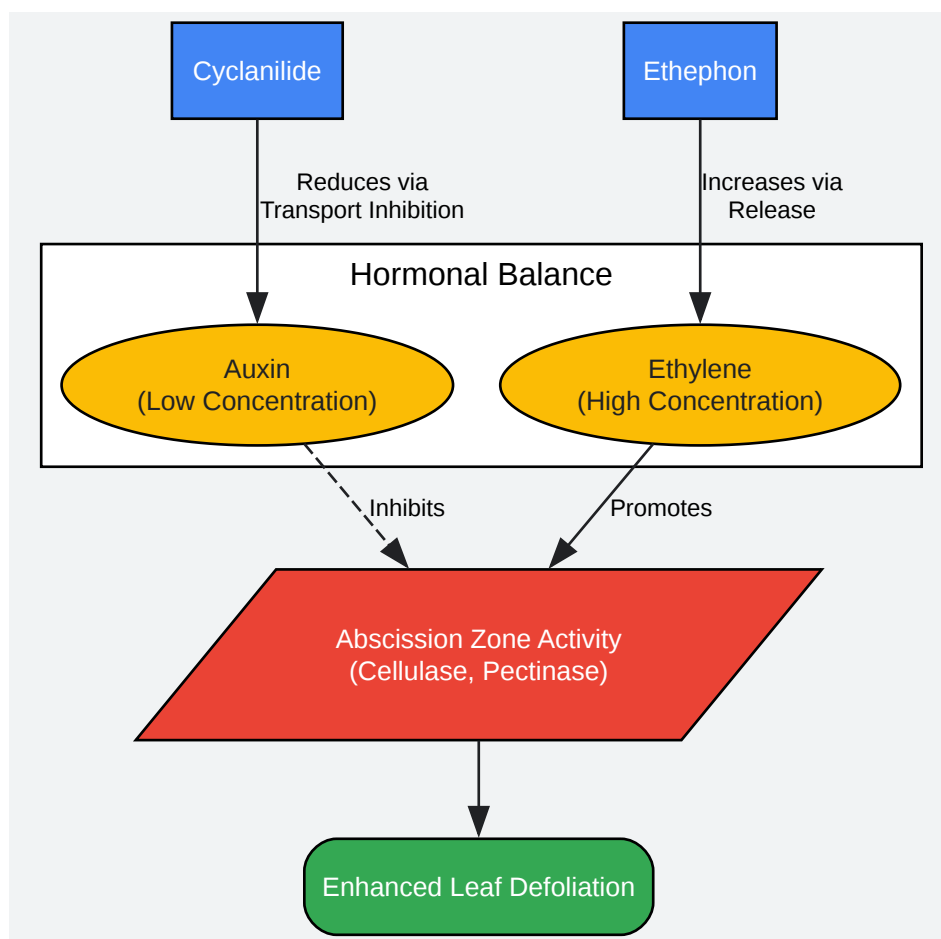
Cyclanilide and Ethephon

As a harvest aid in cotton, **Cyclanilide** is combined with the ethylene-releaser Ethephon to enhance defoliation and boll opening. Leaf abscission is regulated by the balance between auxin (inhibitor) and ethylene (promoter). **Cyclanilide** inhibits auxin transport, reducing its inhibitory effect, thereby amplifying the pro-abscission signal from the ethylene released by Ethephon.

Experimental Data Summary:

| Treatment (Rate a.i./ha) | Temperature (Day/Night °C) | Defoliation % (5 DAT) | Reference |
|--|----------------------------|------------------------|-----------|
| Ethephon alone (0.067 kg) | 30/26 | 26% | |
| Ethephon (0.067 kg) + Cyclanilide | 30/26 | 75-85% | |
| Ethephon (0.067 kg) + Cyclanilide | 22/18 | 75-85% | |
| Ethephon alone (0.067 kg) | N/A | No defoliation (7 DAT) | |
| Ethephon (0.067 kg) + Cyclanilide (0.067 kg) | N/A | 63% (5 DAT) | |
| Ethephon alone (0.140 kg) | N/A | 75% (7 DAT) | |

Conclusion: **Cyclanilide** acts as a potent synergist for Ethephon, significantly increasing the rate and extent of defoliation, even at lower temperatures or with lower rates of Ethephon. This allows for a more efficient and timely harvest.



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Caption: **Cyclanilide** enhances Ethephon-induced defoliation by altering the auxin/ethylene balance.

Cyclanilide and Prohexadione Calcium

A study on Virginia market-type peanuts compared **Cyclanilide** with Prohexadione Calcium for managing excessive vine growth.

Experimental Data Summary:

| Treatment | Row Visibility | Main Stem Height | Pod Yield (kg/ha) | Reference |
|----------------------|--|--|-------------------------|-----------|
| Non-treated | Baseline | Baseline | 4210 - 4480 | |
| Cyclanilide | Increased | Shorter | Lower than Pro-Ca | |
| Prohexadione Calcium | Improved vs. Cyclanilide (in 3/10 experiments) | Similar to Cyclanilide (in 8/10 experiments) | Higher than Cyclanilide | |

Conclusion: While both PGRs reduced main stem height, Prohexadione Calcium was generally more effective at improving row visibility and resulted in a higher pod yield compared to **Cyclanilide** in peanuts. This suggests **Cyclanilide** may have negative impacts on peanut pod yield under the tested conditions.

Cyclanilide, Benzyladenine (MaxCel), and Promalin

In nursery apple trees, these PGRs were tested for their ability to induce lateral branching ("feathers").

Experimental Data Summary:

| Treatment | Lateral Branch Formation | Terminal Shoot Elongation | Final Tree Height | Reference |
|------------------------|--------------------------|---------------------------------|-------------------------|-----------|
| Cyclanilide (Tiberon) | Significant | Rapid reduction | Significant reduction | |
| Benzyladenine (MaxCel) | Significant | Less reduction than Cyclanilide | Smaller negative effect | |
| Promalin | Significant | Less reduction than Cyclanilide | Smaller negative effect | |

Conclusion: **Cyclanilide** effectively stimulates lateral branching but at the cost of significantly reducing terminal shoot growth and final tree height. Benzyladenine and Promalin provide a

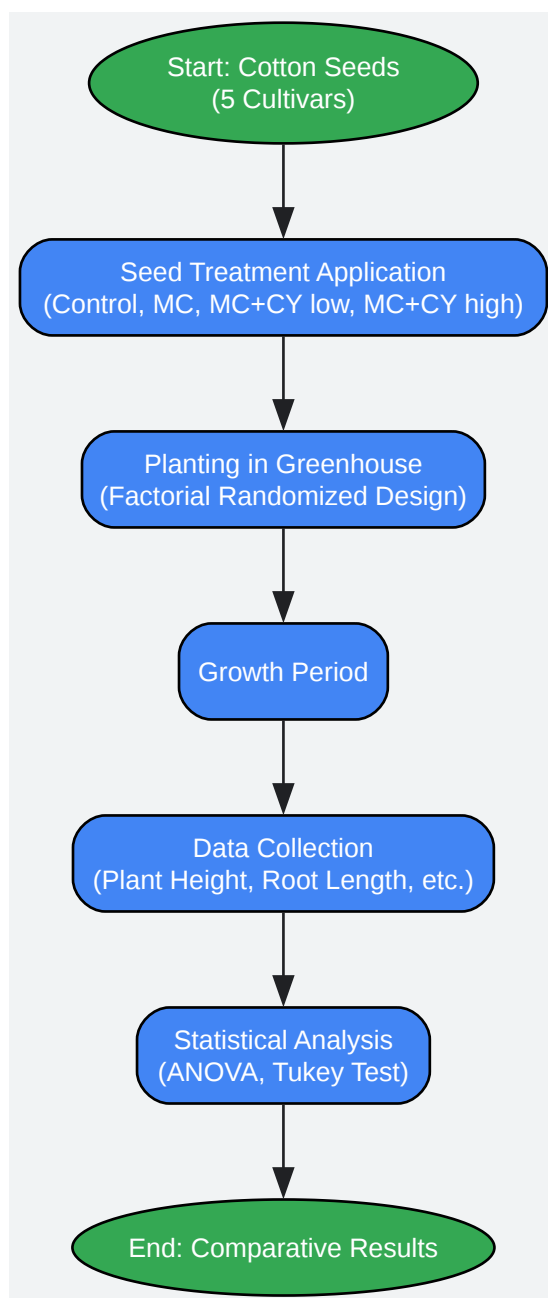
better balance, inducing branching with a smaller negative impact on overall tree height.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of efficacy studies.

Protocol 1: Cotton Seed Treatment for Early Growth Assessment

- Objective: To evaluate the effects of PGRs applied as seed treatments on the early growth of cotton seedlings.
- Experimental Design: A completely randomized design with a factorial arrangement (PGR treatment x Cotton cultivar) and five replications was used.
- Planting: Plants were grown in polyethylene bags filled with clay soil in a greenhouse.
- Treatments:
 - Control (untreated seeds)
 - Mepiquat Chloride (MC) at 4.50 g a.i./kg of seed.
 - MC + **Cyclanilide** (MC+CY) at 1.60 + 0.40 g a.i./kg of seed.
 - MC + **Cyclanilide** (MC+CY) at 4.50 + 1.12 g a.i./kg of seed.
- Data Collection: Measurements such as plant height, height of cotyledon node, taproot length, and radicle length were taken at specified intervals.
- Statistical Analysis: Data were subjected to analysis of variance (F-test), and treatment means were compared using the Tukey test at a 5% probability level.



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Caption: Workflow for evaluating PGR seed treatments on cotton seedling growth.

Protocol 2: Whole Plant Defoliation Assay

- Objective: To determine the effect of **Cyclanilide** and Ethephon on whole plant defoliation under controlled temperature conditions.
- Plant Material: Bean plants were used for the assay.

- Experimental Setup: Plants were treated with PGR solutions using a spray chamber and then placed in growth chambers set to desired day/night temperatures (e.g., 30/26°C, 22/18°C).
- Treatments:
 - Control (Water)
 - Ethephon alone (e.g., 0.067 kg a.i./ha)
 - **Cyclanilide** in combination with Ethephon at various rates.
- Data Collection: The number of abscised leaves was counted at regular intervals (e.g., 5 and 7 days after treatment, DAT) to calculate the percentage of defoliation.
- Statistical Analysis: Data were analyzed to compare the efficacy of treatments across different temperatures.

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